

A Comprehensive Technical Guide to the Physical Properties of 1-Bromo-4-iodobenzene

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Compound of Interest

Compound Name: 1-Bromo-4-iodobenzene

Cat. No.: B050087

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Introduction

1-Bromo-4-iodobenzene is a halogenated aromatic hydrocarbon that serves as a versatile intermediate in organic synthesis. Its unique structure, featuring two different halogen atoms at the para positions of a benzene ring, allows for selective functionalization, making it a valuable building block in the synthesis of complex organic molecules, including pharmaceuticals and materials for electronics.[1] This guide provides an in-depth overview of the physical properties of **1-bromo-4-iodobenzene**, complete with experimental protocols and visualizations to support laboratory research and development.

Core Physical Properties

The physical characteristics of **1-bromo-4-iodobenzene** are crucial for its handling, storage, and application in chemical reactions. A summary of its key physical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₄ BrI	[1][2]
Molecular Weight	282.90 g/mol	[1][2]
Appearance	White to off-white or pale yellow crystalline solid/powder. [1]	[1]
Melting Point	88-92 °C, 89-91 °C[1], 91 °C[2], 92 °C[3]	[1][2][3]
Boiling Point	120-122 °C at 14 mmHg	[1]
Solubility	Insoluble in water. Soluble in organic solvents such as acetone, chloroform, diethyl ether, and ethanol.[1][4]	[1][4]
CAS Number	589-87-7	

Experimental Protocols

The following sections detail representative experimental methodologies for the determination of the key physical properties of organic compounds like **1-bromo-4-iodobenzene**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The melting point is a fundamental property used for identification and purity assessment.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the finely powdered, dry sample of **1-bromo-4-iodobenzene** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube filled with mineral oil or a modern melting point apparatus with a heated block).
- **Heating:** The heating bath is heated slowly and steadily, at a rate of approximately 1-2 °C per minute as the melting point is approached.
- **Observation:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting) are recorded. This range is reported as the melting point. For pure compounds, this range is typically narrow (0.5-1 °C).

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. It is a key physical constant for the characterization of liquid compounds. Since **1-bromo-4-iodobenzene** is a solid at room temperature, its boiling point is typically determined under reduced pressure to prevent decomposition at high temperatures.

Methodology: Distillation Method (under reduced pressure)

- **Apparatus Setup:** A small quantity of **1-bromo-4-iodobenzene** is placed in a distillation flask. The flask is connected to a condenser, a receiving flask, and a vacuum source. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask leading to the condenser.
- **Pressure Reduction:** The pressure inside the apparatus is reduced to the desired value (e.g., 14 mmHg) using a vacuum pump.
- **Heating:** The distillation flask is gently heated.
- **Observation:** The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

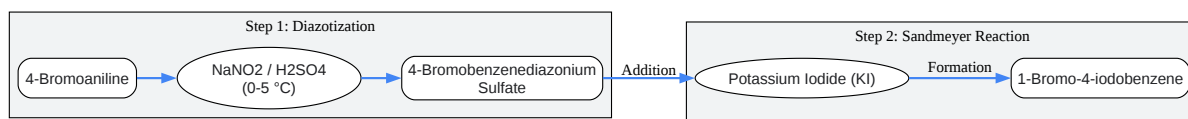
Methodology: Qualitative Solubility Test

- **Sample Preparation:** A small, measured amount of **1-bromo-4-iodobenzene** (e.g., 10 mg) is placed in a test tube.
- **Solvent Addition:** A small volume of the solvent to be tested (e.g., 1 mL of water, ethanol, etc.) is added to the test tube.
- **Observation:** The mixture is agitated and observed to see if the solid dissolves completely. If it dissolves, the compound is considered soluble in that solvent under the tested conditions. If it does not dissolve, it is deemed insoluble. For **1-bromo-4-iodobenzene**, it would be observed to be insoluble in water but soluble in various organic solvents.^{[1][4]}

Visualizations

Synthesis of 1-Bromo-4-iodobenzene

The most common laboratory synthesis of **1-bromo-4-iodobenzene** involves the diazotization of 4-bromoaniline followed by a Sandmeyer-type reaction with potassium iodide.^[5]

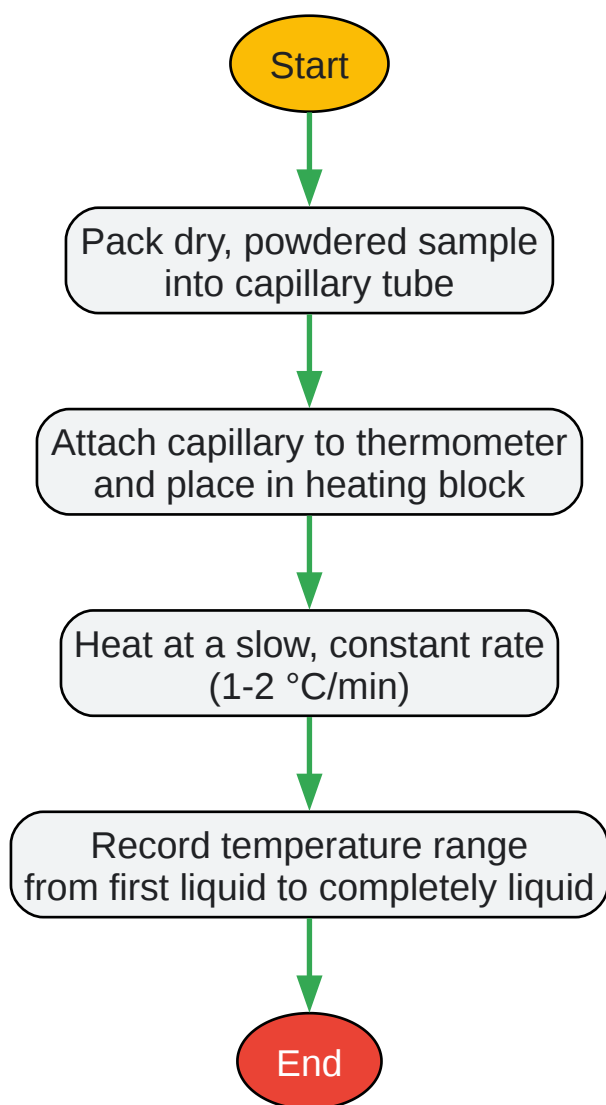


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Caption: Synthetic pathway for **1-Bromo-4-iodobenzene**.

Experimental Workflow for Melting Point Determination

The logical flow of determining the melting point of a solid organic compound.



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Caption: Workflow for melting point determination.

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References

- 1. benchchem.com [benchchem.com]

- 2. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 3. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 4. benchchem.com [benchchem.com]
- 5. 1-Bromo-4-iodobenzene - Wikipedia [en.wikipedia.org]
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